

Application Note: Comprehensive Analytical Strategies for 4,6-Dimethoxypyrimidine-5-carboxylic Acid

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Compound of Interest

Compound Name: 4,6-Dimethoxypyrimidine-5-carboxylic acid

Cat. No.: B2647028

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Abstract

This guide provides a detailed framework of analytical methodologies for the characterization, quantification, and purity assessment of **4,6-Dimethoxypyrimidine-5-carboxylic acid** (CAS: 4319-93-1). As a key intermediate in the synthesis of pharmaceuticals and agrochemicals, robust and reliable analytical techniques are paramount for ensuring quality control and advancing research and development.^{[1][2]} This document moves beyond standard protocols to explain the causality behind experimental choices, offering field-proven insights for researchers, scientists, and drug development professionals. We will explore High-Performance Liquid Chromatography (HPLC) for quantitative analysis, Gas Chromatography-Mass Spectrometry (GC-MS) for identification following derivatization, and Nuclear Magnetic Resonance (NMR) Spectroscopy for definitive structural elucidation.

Introduction and Physicochemical Properties

4,6-Dimethoxypyrimidine-5-carboxylic acid is a heterocyclic compound featuring a pyrimidine core, a structure of immense biological significance.^[1] Pyrimidine derivatives are integral to various therapeutic agents and are building blocks for complex molecules.^{[3][4]} Therefore, the ability to accurately analyze this intermediate is critical for process control, impurity profiling, and final product quality.

The analytical approach must account for the compound's specific chemical nature: a polar carboxylic acid group, which influences solubility and volatility, and a UV-active pyrimidine ring, which facilitates spectrophotometric detection.

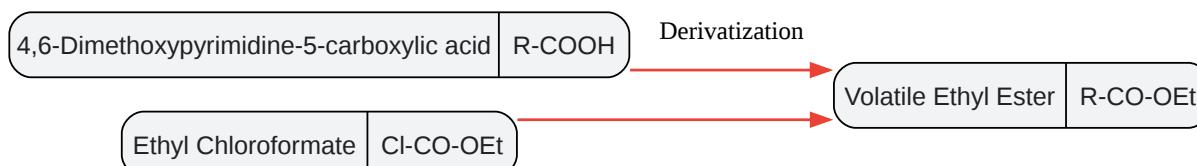
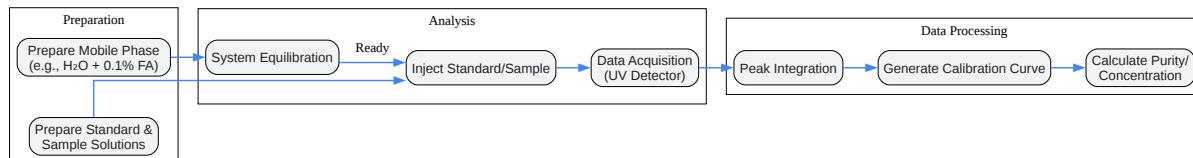
Table 1: Physicochemical Properties of **4,6-Dimethoxypyrimidine-5-carboxylic acid**

Property	Value	Source
CAS Number	4319-93-1	--INVALID-LINK--[5]
Molecular Formula	C ₇ H ₈ N ₂ O ₄	--INVALID-LINK--[5]
Molecular Weight	184.15 g/mol	--INVALID-LINK--[5]
Appearance	White to off-white powder	[Generic Chemical Supplier Data]

| Melting Point | ~268-270 °C | --INVALID-LINK--[6] |

High-Performance Liquid Chromatography (HPLC) for Quantification and Purity Assessment

Principle of Method Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) is the premier technique for quantifying **4,6-Dimethoxypyrimidine-5-carboxylic acid** and assessing its purity. The method separates compounds based on their polarity. A nonpolar stationary phase (e.g., C18) is used with a polar mobile phase. The analyte, being moderately polar, will have a characteristic retention time under specific conditions. Its pyrimidine ring system provides strong UV absorbance, allowing for sensitive detection. For mass spectrometry (MS) compatibility, an acid modifier like formic acid is preferred over non-volatile buffers such as phosphate.[7]



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- To cite this document: BenchChem. [Application Note: Comprehensive Analytical Strategies for 4,6-Dimethoxypyrimidine-5-carboxylic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2647028#analytical-techniques-for-4-6-dimethoxypyrimidine-5-carboxylic-acid-analysis>]

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